

Navigating the Handling of 4-Butylphenol: An In-depth Technical Guide

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Compound of Interest

Compound Name: **4-Butylphenol**

Cat. No.: **B154549**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations essential for the proper handling of **4-Butylphenol**. It is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to mitigate risks and ensure a safe laboratory environment. This document delves into the toxicological properties, recommended safety protocols, and emergency procedures related to **4-Butylphenol**, presenting quantitative data in accessible formats and detailing experimental methodologies.

Section 1: Physical and Chemical Properties

4-Butylphenol is a substituted phenolic compound with distinct physical and chemical characteristics that inform its handling and storage requirements. Two common isomers are 4-tert-Butylphenol and 4-n-Butylphenol, with 4-tert-Butylphenol being more extensively documented in safety literature. The properties of 4-tert-Butylphenol are summarized below.

Property	Value	References
Chemical Formula	$C_{10}H_{14}O$	[1] [2]
Molecular Weight	150.22 g/mol	[1] [3] [4]
Appearance	White solid, crystals, or flakes	[1] [2]
Odor	Distinct phenolic, disinfectant-like	[1] [5]
Melting Point	99.5 °C (211.1 °F)	[2]
Boiling Point	239.8 °C (463.6 °F)	[2]
Flash Point	115 °C (239 °F)	[1]
Solubility in Water	0.6 g/L at 20 °C (Insoluble)	[2] [5]
Density	0.908 g/cm³ at 20 °C	[2]

Section 2: Toxicological Profile

4-Butylphenol presents several health hazards that necessitate careful handling. Its toxicological profile, as determined by various studies, is summarized below. The compound is a known skin and eye irritant, with the potential for more severe systemic effects, including reproductive toxicity and endocrine disruption.[\[2\]](#)[\[3\]](#)

Endpoint	Result	Species	Method	References
Acute Oral Toxicity (LD50)	> 2,000 mg/kg	Rat	OECD 423	[6]
Skin Irritation	Causes skin irritation	Rabbit	OECD 404	[3][4][6]
Eye Irritation	Causes serious eye damage	Rabbit	OECD 405	[3][4][6]
Skin Sensitization	May cause an allergic skin reaction	Guinea pig	-	[7]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child	Rat	OECD 414	[3][6][8]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	-	-	[4]

Section 3: Hazard Classification and Safety Precautions

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. The classification for 4-tert-Butylphenol is as follows:

- Pictograms:
 - Corrosion (GHS05)
 - Health Hazard (GHS08)

- Exclamation Mark (GHS07)
- Environment (GHS09)
- Signal Word: Danger[4]
- Hazard Statements:
 - H315: Causes skin irritation.[3][4][6]
 - H318: Causes serious eye damage.[3][4][6]
 - H317: May cause an allergic skin reaction.[7]
 - H335: May cause respiratory irritation.[4][7]
 - H361: Suspected of damaging fertility or the unborn child.[3][6]
 - H410: Very toxic to aquatic life with long lasting effects.[3][8]
- Precautionary Statements: A comprehensive list of precautionary statements can be found in safety data sheets and includes recommendations for prevention, response, storage, and disposal.[3][6]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure.[9]

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield. [4] [6]	Protects against splashes and dust, which can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber). A complete suit protecting against chemicals is recommended. [1] [6] [9]	Prevents skin contact, which can cause irritation and potential absorption.
Respiratory Protection	NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter, especially when dust may be generated. [1] [4] [5]	Protects against inhalation of dust and vapors, which can cause respiratory irritation.

Handling and Storage

- Handling: Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#) Avoid the formation of dust and aerosols.[\[6\]](#) Wash hands thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)
- Storage: Store in a cool, dry, and well-ventilated place.[\[4\]](#) Keep the container tightly closed.
[\[3\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

Section 4: Detailed Experimental Protocols

The following sections outline the methodologies for key toxicological and mechanistic studies relevant to assessing the safety of **4-Butylphenol**.

In Vivo Toxicity Studies

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.
[\[3\]](#)

- Test System: Healthy, young adult albino rabbits.

- Procedure:
 - Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animal is clipped.[10]
 - A 0.5 g amount of the solid test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[3][11]
 - The exposure duration is 4 hours.[3]
 - After exposure, the dressing and any residual test substance are removed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[10]
- Evaluation: The severity of the skin reactions is scored according to a standardized grading system. The reversibility of the observed lesions is also assessed.[3]

This study evaluates the potential of a substance to cause eye irritation or corrosion.[1]

- Test System: Healthy, adult albino rabbits.
- Procedure:
 - A single dose of the test substance (e.g., 0.1 mL of a liquid or not more than 0.1 g of a solid) is instilled into the conjunctival sac of one eye of the animal.[2]
 - The other eye remains untreated and serves as a control.[1]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[1]
- Evaluation: The cornea, iris, and conjunctiva are evaluated for the severity and reversibility of any lesions according to a standardized scoring system.[2]

This study provides information on the potential effects of a substance on embryonic and fetal development.[12]

- Test System: Pregnant female rats are commonly used.[13]

- Procedure:
 - The test substance is administered daily by gavage to groups of pregnant females, typically from implantation to the day before the scheduled cesarean section.[14]
 - At least three dose levels and a concurrent control group are used.[12]
 - Maternal clinical signs, body weight, and food consumption are monitored throughout the study.
 - Shortly before the expected day of delivery, the females are euthanized, and the uterine contents are examined.[12]
- Evaluation: Endpoints evaluated include the number of corpora lutea, implantations, resorptions, and live and dead fetuses. Fetuses are weighed and examined for external, visceral, and skeletal abnormalities.[15]

In Vitro Mechanistic Studies

This assay determines the ability of a chemical to bind to the estrogen receptor (ER).

- Principle: This is a competitive binding assay where the test chemical competes with a radiolabeled ligand (e.g., [³H]-17 β -estradiol) for binding to the ER.[16]
- Procedure:
 - A source of ER is prepared, typically from rat uterine cytosol or recombinant human ER. [16]
 - The ER preparation is incubated with a constant concentration of the radiolabeled estradiol and varying concentrations of the test substance.
 - After incubation, bound and free radioligand are separated.
 - The amount of bound radioactivity is measured.
- Data Analysis: The concentration of the test substance that inhibits 50% of the specific binding of the radiolabeled estradiol (IC₅₀) is calculated. This value is used to determine the

relative binding affinity of the test substance for the ER.

This assay is used to investigate the mechanism of skin depigmentation by assessing the inhibitory effect of a compound on tyrosinase, the key enzyme in melanin synthesis.[\[17\]](#)

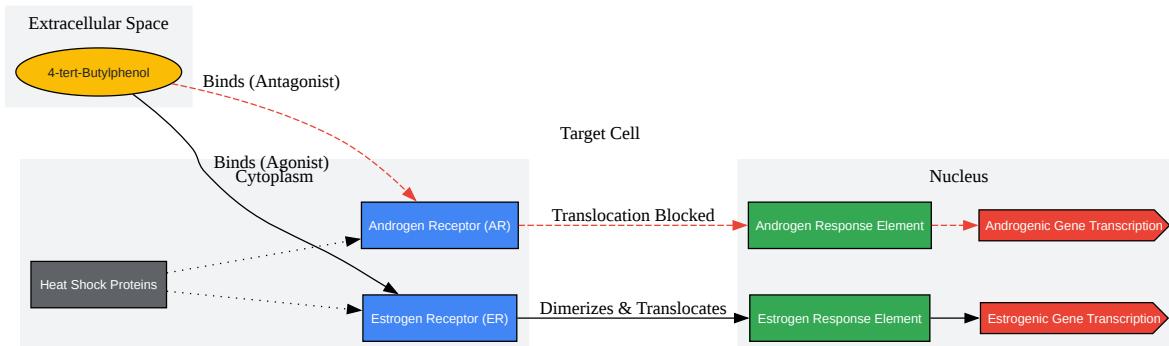
- Principle: The assay measures the activity of tyrosinase by monitoring the formation of dopachrome from the oxidation of L-DOPA, which can be measured spectrophotometrically.[\[17\]](#)
- Procedure:
 - A solution of mushroom tyrosinase is prepared in a suitable buffer (e.g., phosphate buffer).[\[17\]](#)
 - In a 96-well plate, the tyrosinase solution is mixed with various concentrations of **4-Butylphenol**. A known inhibitor like kojic acid can be used as a positive control.[\[17\]](#)
 - The reaction is initiated by adding a solution of L-DOPA.[\[17\]](#)
 - The absorbance at 475 nm is measured at regular intervals to determine the rate of dopachrome formation.[\[17\]](#)
- Data Analysis: The percentage of tyrosinase inhibition is calculated for each concentration of **4-Butylphenol**. The IC₅₀ value is then determined from a dose-response curve.

Section 5: Mechanisms of Toxicity and Signaling Pathways

Endocrine Disruption

4-tert-Butylphenol has been identified as a potential endocrine disruptor.[\[2\]](#) It has been shown to interact with multiple nuclear receptors, including the estrogen receptor (ER), androgen receptor (AR), and thyroid hormone receptor (TR).[\[18\]](#)

- Estrogenic and Anti-androgenic Activity: Studies have demonstrated that 4-tert-Butylphenol can act as an ER α agonist and an AR antagonist.[\[18\]](#) This dual activity can disrupt the delicate balance of hormone signaling in the body.



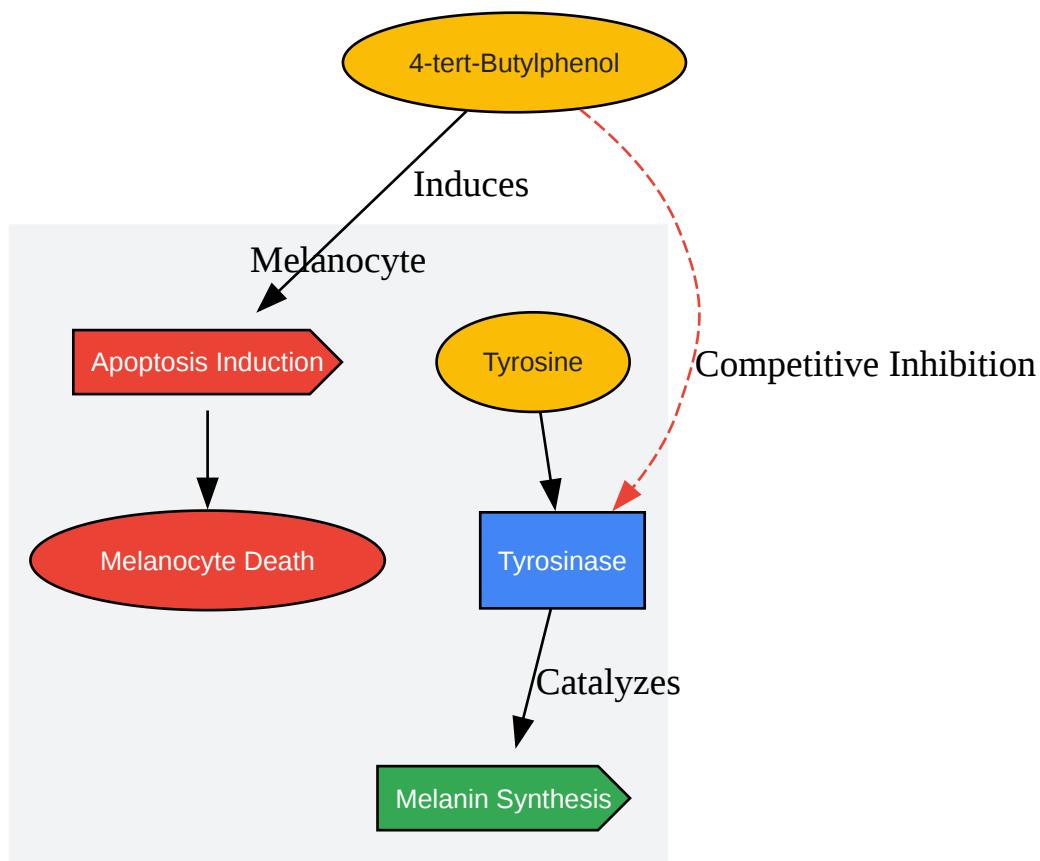
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Caption: Endocrine disruption by 4-tert-Butylphenol.

Skin Depigmentation

Occupational exposure to 4-tert-Butylphenol has been associated with contact/occupational vitiligo, a skin disorder characterized by depigmentation.^[4] This is attributed to its effects on melanocytes, the melanin-producing cells in the skin.

- Tyrosinase Inhibition: 4-tert-Butylphenol can competitively inhibit tyrosinase, the rate-limiting enzyme in melanin synthesis.^[4] By competing with the natural substrate, tyrosine, it disrupts the production of melanin.
- Melanocyte Apoptosis: In addition to enzymatic inhibition, 4-tert-Butylphenol has been shown to induce apoptosis (programmed cell death) in melanocytes.^[19] This leads to a reduction in the number of functional melanocytes, resulting in depigmentation.



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Caption: Mechanism of 4-tert-Butylphenol-induced skin depigmentation.

Section 6: Emergency Procedures

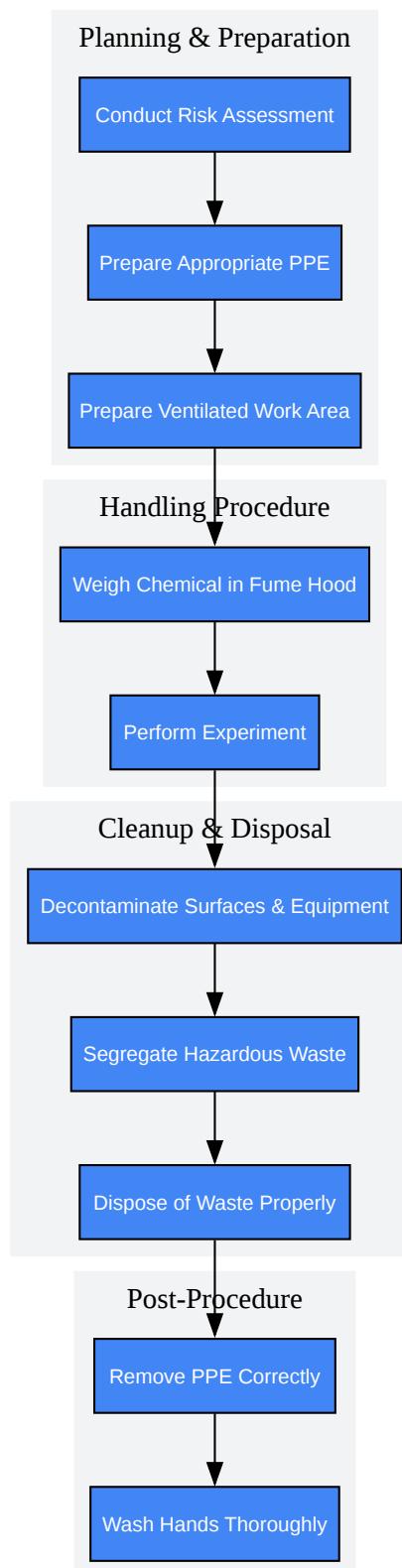
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE). Avoid breathing dust or vapors. Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Methods for Cleaning Up: For small spills, use absorbent paper to pick up the material.[5] For larger spills, sweep up the solid material and place it in a suitable, closed container for disposal.[6] Avoid generating dust.[3]



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Caption: General workflow for the safe handling of **4-Butylphenol**.

Section 7: Conclusion

4-Butylphenol is a valuable chemical intermediate with a significant hazard profile that demands respect and careful management. A thorough understanding of its toxicological properties, adherence to stringent safety protocols, and preparedness for emergencies are paramount for all personnel involved in its handling. By implementing the measures outlined in this guide, researchers and professionals can mitigate the risks associated with **4-Butylphenol** and maintain a safe and healthy working environment.

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